

Application Note: 7,7'-Vinylenebis(4-methyl-2-benzopyrone) in Fluorescence Microscopy

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Compound of Interest

Compound Name: 7,7'-Vinylenebis(4-methyl-2-benzopyrone)

CAS No.: 79135-89-0

Cat. No.: B12650983

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Executive Summary

7,7'-Vinylenebis(4-methyl-2-benzopyrone) is a rigid, conjugated bis-coumarin fluorophore. Structurally, it consists of two 4-methylcoumarin units linked by a vinylene ($-\text{CH}=\text{CH}-$) bridge at the 7-position. This extended conjugation confers unique photophysical properties compared to monomeric coumarins (e.g., 4-Methylumbelliferone), including a red-shifted excitation/emission spectrum, higher quantum yield, and enhanced photostability.^[1]

In fluorescence microscopy, this compound is primarily utilized as:

- A Structural Contrast Agent: Functioning similarly to optical brighteners (e.g., Calcofluor White), it binds to polysaccharides (cellulose, chitin) and amyloid fibrils.^[1]
- A Microviscosity Probe: Its rigid "dumbbell" structure acts as a molecular rotor, where fluorescence intensity increases in high-viscosity environments (e.g., lipid membranes, crowded cytosol) due to the suppression of non-radiative torsional relaxation.^[1]

- A Calibration Standard: Its high stability and broad emission make it an excellent reference standard for quantum yield determination and laser scanning microscope calibration.[\[1\]](#)

Chemical & Photophysical Properties[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Parameter	Value / Description
CAS Number	79135-89-0
Molecular Structure	Bis-coumarin linked by a vinylene bridge
Excitation Max ()	~360–390 nm (UV/Violet)
Emission Max ()	~450–490 nm (Blue-Green)
Solubility	Soluble in DMSO, DMF, Ethanol; Low solubility in water
Stokes Shift	Large (~80–100 nm), reducing self-quenching
Quantum Yield ()	High (>0.7 in organic solvents)

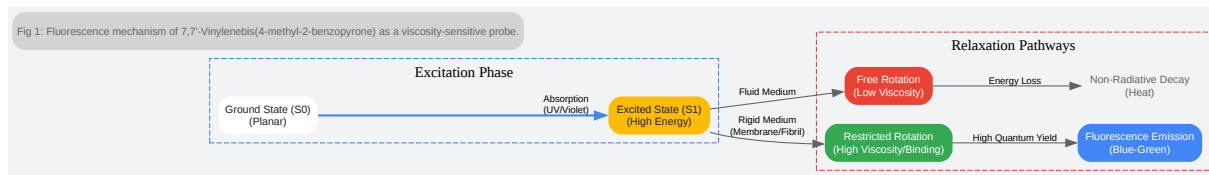
Mechanism of Action

Molecular Rotor Mechanism

The fluorescence of **7,7'-Vinylenebis(4-methyl-2-benzopyrone)** is governed by the rotation of the vinylene bridge. In low-viscosity solvents, the molecule undergoes rapid internal twisting upon excitation, dissipating energy non-radiatively (Twisted Intramolecular Charge Transfer, or TICT).[\[1\]](#) In high-viscosity environments (e.g., cell membranes), this rotation is restricted, forcing relaxation via photon emission.[\[1\]](#)

Structural Binding

Similar to stilbene-based brighteners, the planar, conjugated structure allows for intercalation or groove-binding into helical polysaccharides like cellulose (plant cell walls) and chitin (fungal cell walls), as well as amyloid fibrils.[1]



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Experimental Protocols

Preparation of Stock Solutions

Reagents:

- **7,7'-Vinylenebis(4-methyl-2-benzopyrone)** powder (Store at 4°C, dark).
- Anhydrous DMSO (Dimethyl sulfoxide) or DMF.[1]

Protocol:

- Weighing: Weigh 1–5 mg of the compound in a microcentrifuge tube.
- Dissolution: Add sufficient DMSO to create a 10 mM stock solution.
 - Calculation: For 1 mg (MW ≈ 346 g/mol), add ~289 µL DMSO.[1]
- Storage: Aliquot into amber tubes and store at -20°C. Stable for >6 months. Avoid repeated freeze-thaw cycles.

Structural Staining (Cell Walls / Amyloids)

This protocol is optimized for staining fixed plant tissues or fungal cultures.

Materials:

- Fixed samples (e.g., 4% PFA fixed).[1]
- PBS (Phosphate Buffered Saline, pH 7.4).[1]
- Mounting medium (anti-fade).[1]

Step-by-Step:

- Wash: Rinse fixed samples 3x with PBS to remove fixative.[1]
- Staining Solution: Dilute the 10 mM stock 1:1000 in PBS to a final concentration of 10 μ M.
 - Note: For thicker tissues, use 0.1% Triton X-100 to enhance penetration.[1]
- Incubation: Incubate samples in the staining solution for 15–30 minutes at room temperature in the dark.
- Destaining: Wash 3x with PBS (5 mins each) to remove unbound dye.[1]
 - Critical: Background fluorescence can be high; extended washing reduces non-specific binding.[1]
- Mounting: Mount in a non-fluorescent medium (e.g., glycerol-based) and seal.
- Imaging:
 - Excitation: 365 nm (UV LED) or 405 nm (Laser).
 - Emission: 450/50 nm bandpass (Blue) or 488 nm longpass (Cyan/Green).[1]

Viscosity Sensing in Lipid Droplets

Step-by-Step:

- Live Cell Prep: Culture cells (e.g., HeLa, Adipocytes) on glass-bottom dishes.

- Staining: Add stock solution directly to the culture medium to a final concentration of 1–5 μM .
- Incubation: Incubate for 20 minutes at 37°C.
- Wash: Gently wash 2x with warm HBSS or Phenol Red-free medium.
- Imaging: Image immediately using a confocal microscope.
 - Observation: Lipid droplets will appear as bright, spherical puncta against a darker cytoplasmic background.[\[1\]](#)

Imaging Parameters & Troubleshooting

Component	Recommendation
Light Source	UV Lamp (Mercury/Xenon), 365 nm LED, or 405 nm Diode Laser.
Filter Set	DAPI (Ex 350/50, Em 460/50) or CFP (Ex 436/20, Em 480/40). [1]
Objective	High NA (>1.2) oil immersion objectives for subcellular resolution.
Detector	PMT or sCMOS. [1] Set gain to avoid saturation in lipid-rich regions.

Troubleshooting:

- High Background: Reduce dye concentration to 1 μM or increase washing steps.[\[1\]](#) Ensure the mounting medium does not auto-fluoresce in the blue channel.
- Photobleaching: While stable, prolonged UV exposure can bleach the dye.[\[1\]](#) Use low laser power (<5%) and rapid scanning speeds.
- Precipitation: If crystals form in the aqueous buffer, pre-dilute the DMSO stock in ethanol before adding to PBS, or sonicate the working solution.[\[1\]](#)

References

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Sources

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